

# In-Depth Technical Guide to Compounds with Molecular Formula C<sub>10</sub>H<sub>14</sub>ClN

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## Compound of Interest

Compound Name: *Clortermine*

Cat. No.: *B1669244*

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, spectral data, biological activity, and experimental protocols related to isomers of the molecular formula C<sub>10</sub>H<sub>14</sub>ClN. The primary focus is on the pharmacologically significant isomers **Clortermine** and Chlorphentermine, with additional information on other known isomers such as para-Chloromethamphetamine (4-CMA). This document is intended to serve as a key resource for researchers, scientists, and professionals involved in drug development and analytical chemistry. All quantitative data is presented in structured tables for ease of comparison, and detailed experimental methodologies are provided. Diagrams illustrating key biological pathways and experimental workflows are included to enhance understanding.

## Introduction to C<sub>10</sub>H<sub>14</sub>ClN Isomers

The molecular formula C<sub>10</sub>H<sub>14</sub>ClN encompasses a variety of structural isomers, several of which have been synthesized and studied for their pharmacological effects. These compounds are substituted phenethylamines and share a common structural backbone, with variations in the position of the chlorine atom on the phenyl ring and the arrangement of the alkyl chain. The most well-documented of these are **Clortermine** and Chlorphentermine, which have been investigated as anorectic agents.<sup>[1][2]</sup> Other isomers, such as para-Chloromethamphetamine, have emerged as designer drugs with significant neurotoxic effects.<sup>[3][4]</sup>

## Physicochemical and Pharmacological Properties

The properties of the most prominent C<sub>10</sub>H<sub>14</sub>ClN isomers are summarized in the following tables.

**Table 1: Physicochemical Properties of C<sub>10</sub>H<sub>14</sub>ClN Isomers**

Property	Clortermine	Chlorphentermine	para-Chloromethamphetamine (4-CMA)	N,N-Dimethyl-2-chloro-2-phenylethylamine	N-Ethyl-N-(2-chloroethyl)aniline
IUPAC Name	1-(2-chlorophenyl)-2-methylpropan-2-amine	1-(4-chlorophenyl)-2-methylpropan-2-amine	1-(4-chlorophenyl)-N-methylpropan-2-amine	2-chloro-N,N-dimethyl-2-phenylethylamine	N-(2-chloroethyl)-N-ethylaniline
Synonyms	o-Chlorophentermine, Voranil	p-Chlorophentermine, Desopimone	4-CMA, Ro 4-6861	DMEA	-
CAS Number	10389-73-8	461-78-9	30572-91-9	6407-17-6	92-49-9
Molecular Weight	183.68 g/mol	183.68 g/mol	183.68 g/mol	183.68 g/mol	183.68 g/mol
Melting Point	245-246 °C (hydrochloride)	Not specified	Not specified	Not specified	45.5-46.5 °C
Boiling Point	116-118 °C at 16 mmHg	Not specified	Not specified	Not specified	Not specified
XLogP3	Not specified	2.6	Not specified	2.8	3.4

**Table 2: Spectral Data of Key C<sub>10</sub>H<sub>14</sub>ClN Isomers**

Spectral Data	Clortermine	Chlorphentermine
Mass Spec (GC-MS)	Kovats Retention Index: 1305 (Standard non-polar)	Intense mass spectral peaks: 58 m/z, 107 m/z, 125 m/z, 168 m/z
UV Spectra	Not specified	Max Absorption (in water): 259 nm, 268 nm, 278 nm (hydrochloride)
IR Spectra	Data available in NIST database	Data available in NIST database
NMR Spectra	Data available in public databases	Data available in public databases

## Biological Activity and Mechanism of Action

The primary biological activity of **Clortermine** and Chlorphentermine is appetite suppression.[2] [5] Their mechanism of action is believed to involve the release of neurotransmitters in the central nervous system.

- **Clortermine:** Acts as an anorectic drug, comparable to its isomer Chlorphentermine.[5] It is thought to exert its effects by causing the release of biogenic amines, particularly norepinephrine and dopamine, from nerve terminals.[5] It may also inhibit monoamine oxidase, slowing catecholamine metabolism.[5] Unlike amphetamine, its cardiovascular effects at therapeutic doses are generally minimal.[5]
- Chlorphentermine: This compound is a selective serotonin-releasing agent (SSRA).[2] It has a prominent serotonergic profile, which contributes to its appetite-suppressing effects but has also been linked to adverse effects such as pulmonary hypertension with prolonged use.[6]
- para-Chloromethamphetamine (4-CMA): This isomer is a potent serotonin-releasing agent and neurotoxin.[3][4][7] It acts as a prodrug to the even more neurotoxic para-chloroamphetamine (PCA).[3][7] Its administration leads to a prolonged reduction in serotonin levels and tryptophan hydroxylase activity in the brain.[3][8]

## Signaling Pathway: Neurotransmitter Release by C<sub>10</sub>H<sub>14</sub>ClN Isomers

The diagram below illustrates the proposed mechanism of action for **Clortermine** and Chlorphentermine, involving the release of neurotransmitters from presynaptic neurons.

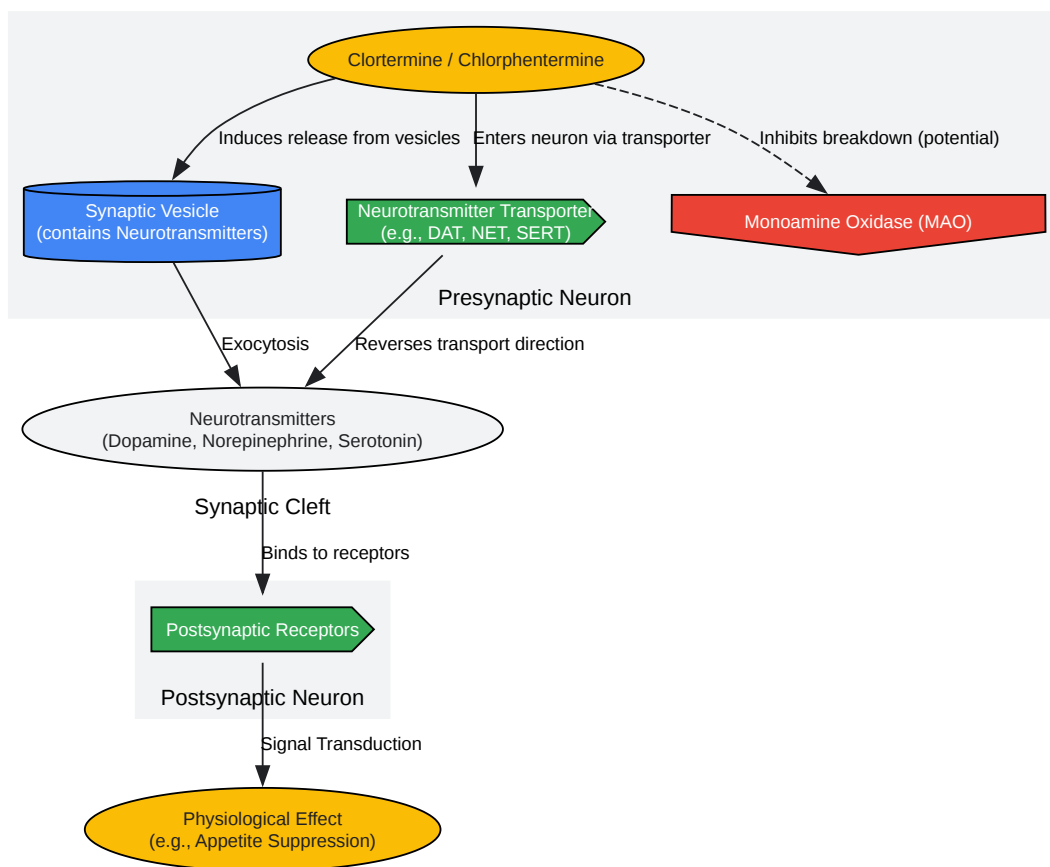


Figure 1: Proposed Mechanism of Neurotransmitter Release

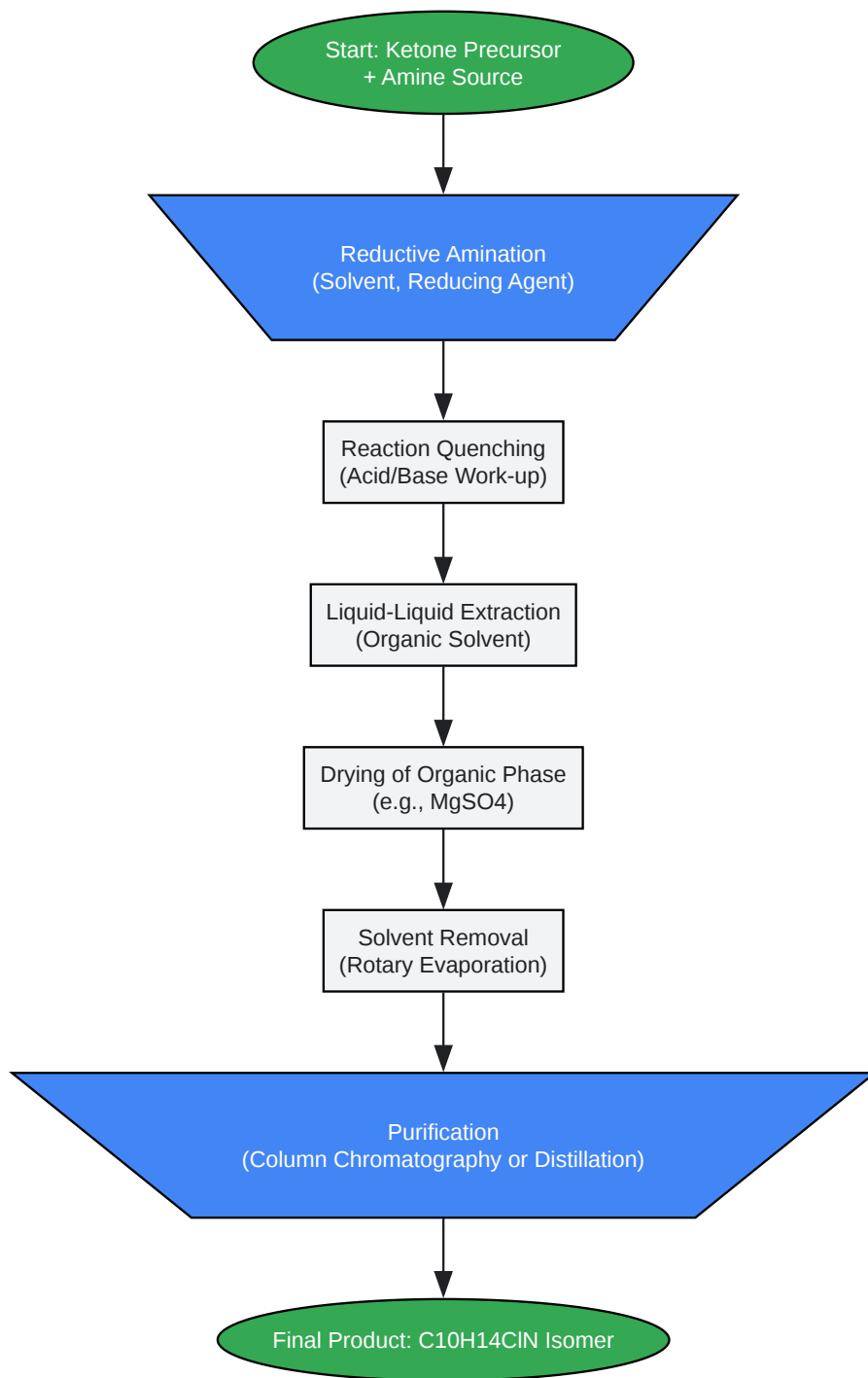


Figure 2: Generalized Synthesis and Purification Workflow

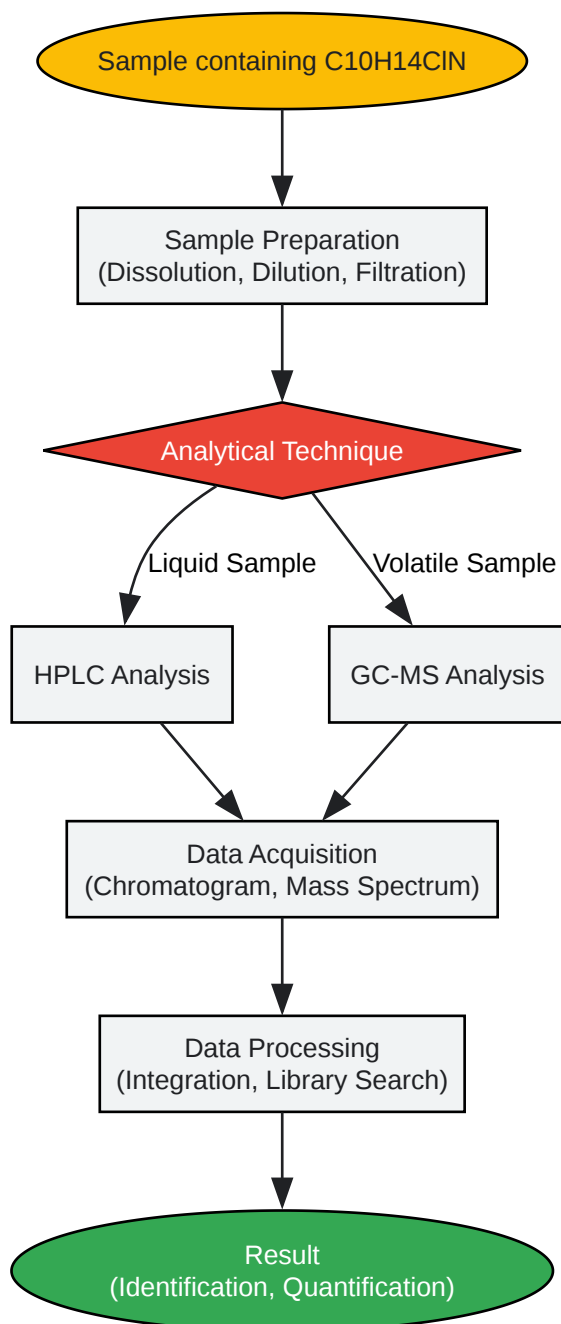


Figure 3: Analytical Characterization Workflow

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